

Bromomethyl methyl ether safety data sheet (SDS) information

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Compound of Interest

Compound Name: *Bromomethyl methyl ether*

Cat. No.: *B1266047*

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An In-depth Technical Guide to the Safety of **Bromomethyl Methyl Ether**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bromomethyl methyl ether (BMME), a member of the haloether chemical class, serves as a reagent in organic synthesis, particularly for the introduction of the methoxymethyl (MOM) protecting group for alcohols.^{[1][2][3]} Despite its utility, BMME presents significant health and safety concerns that necessitate careful handling and a thorough understanding of its toxicological profile. This guide provides a comprehensive overview of the safety data sheet (SDS) information for **bromomethyl methyl ether**, including its physical and chemical properties, hazard classifications, and recommended safety protocols. Due to the limited availability of detailed experimental studies specifically for BMME, this guide also draws upon data for the closely related and well-studied analogue, chloromethyl methyl ether (CMME), to infer potential mechanisms of toxicity.

Physicochemical Properties

A clear understanding of the physical and chemical properties of a substance is fundamental to its safe handling and use in a laboratory setting. The following table summarizes the key physicochemical data for **bromomethyl methyl ether**.

Property	Value	Source(s)
Chemical Formula	<chem>C2H5BrO</chem>	[4]
Molecular Weight	124.96 g/mol	[4]
Appearance	Colorless to light yellow liquid	
Boiling Point	87 °C (literature)	
Density	1.531 g/mL at 25 °C (literature)	
Flash Point	26 °C / 78.8 °F	[5]
Refractive Index	n _{20/D} 1.456 (literature)	
Solubility in Water	Sparingly soluble; reacts with water	
Sensitivity	Moisture sensitive	[6]

Hazard Identification and Classification

Bromomethyl methyl ether is classified as a hazardous substance. The following tables summarize its GHS hazard classifications and statements.

GHS Hazard Classifications

Hazard Class	Category	Source(s)
Flammable Liquids	3	[4] [5]
Acute Toxicity, Oral	4	[4] [5]
Acute Toxicity, Dermal	4	[4] [5]
Acute Toxicity, Inhalation	4	[4] [5]
Skin Corrosion/Irritation	2	[4] [5]
Serious Eye Damage/Eye Irritation	2	[4] [5]
Carcinogenicity	2	[4] [5]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory system)	[4] [5]

GHS Hazard Statements

Code	Statement	Source(s)
H226	Flammable liquid and vapor	[4]
H302	Harmful if swallowed	[4]
H312	Harmful in contact with skin	[4]
H315	Causes skin irritation	[4]
H319	Causes serious eye irritation	[4]
H332	Harmful if inhaled	[4]
H335	May cause respiratory irritation	[4]
H351	Suspected of causing cancer	[7] [8]

Toxicological Information

Detailed toxicological studies for **bromomethyl methyl ether** are not readily available in the public domain. The acute toxicity estimates are based on available data and classifications.[\[9\]](#) It is also noted to be a lachrymator, a substance that irritates the eyes and causes tearing.[\[6\]](#)[\[4\]](#)

Endpoint	Value/Classification	Source(s)
Acute Oral Toxicity	Category 4	[5]
Acute Dermal Toxicity	Category 4	[5]
Acute Inhalation Toxicity (Vapors)	Category 4	[5]
Skin Irritation	Category 2 (Causes skin irritation)	[5]
Eye Irritation	Category 2 (Causes serious eye irritation)	[5]
Carcinogenicity	Category 2 (Suspected human carcinogen)	[5] [9]

Given the classification of **bromomethyl methyl ether** as a suspected carcinogen and its structural similarity to chloromethyl methyl ether (a known human carcinogen), it should be handled with extreme caution.[\[1\]](#)

Experimental Protocols

While specific experimental reports for **bromomethyl methyl ether** are scarce, the following sections describe generalized methodologies for key toxicological endpoints, based on established guidelines such as those from the Organisation for Economic Co-operation and Development (OECD).

Acute Dermal Irritation

A standard protocol for assessing acute dermal irritation involves the following steps:

- Animal Model: Healthy, young adult albino rabbits are typically used.[\[7\]](#)[\[10\]](#)

- Preparation: Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped.[7][10]
- Application: A 0.5 mL (for liquids) or 0.5 g (for solids) dose of the test substance is applied to a small area of the skin and covered with a gauze patch and semi-occlusive dressing.[7]
- Exposure: The exposure duration is typically 4 hours.[10]
- Observation: The skin is examined for erythema (redness) and edema (swelling) at specified intervals after patch removal (e.g., 1, 24, 48, and 72 hours).[11]
- Scoring: The reactions are scored according to a standardized system, and the mean scores are used to classify the substance's irritation potential.[11]

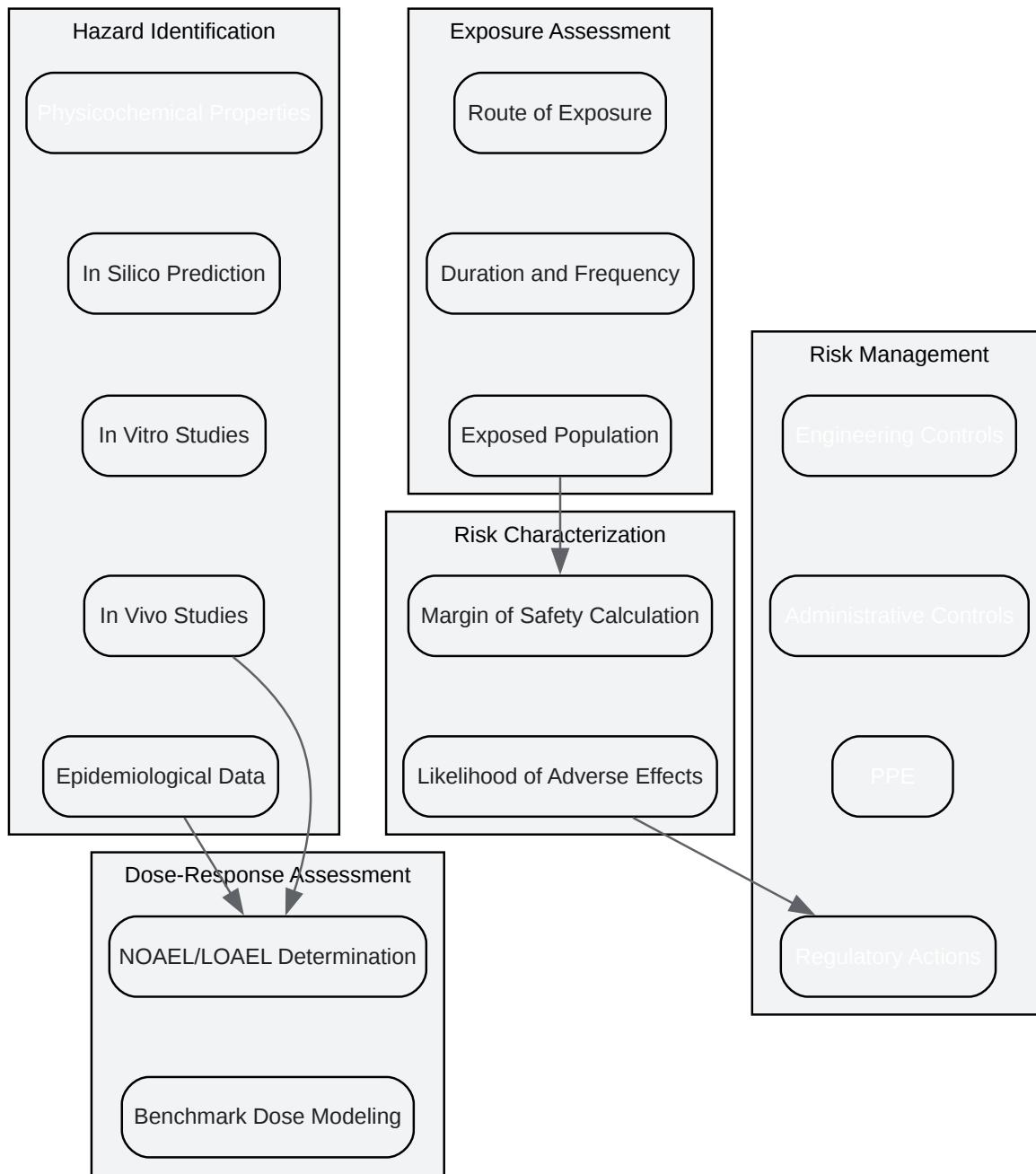
Acute Eye Irritation

In vivo eye irritation testing is increasingly being replaced by in vitro methods. A common in vitro protocol using a reconstructed human cornea-like epithelial (RhCE) tissue model is as follows:

- Test System: A commercially available RhCE tissue model is used.[12]
- Application: The test substance (liquid or solid) is applied topically to the surface of the RhCE tissue.[12]
- Exposure: The exposure time is defined, for example, 30 minutes for liquids.[12]
- Viability Assessment: After exposure and a post-incubation period, the viability of the tissue is determined using a quantitative assay, such as the MTT assay.[13]
- Classification: The substance is classified as an irritant or non-irritant based on the reduction in tissue viability compared to negative controls.[12]

Logical Workflow for Chemical Safety Assessment

The following diagram illustrates a generalized workflow for assessing the safety of a chemical substance like **bromomethyl methyl ether**, from initial identification to risk management.



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Caption: A generalized workflow for chemical safety assessment.

Handling and Safety Precautions

Given its hazardous properties, strict safety protocols must be followed when handling **bromomethyl methyl ether**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[14][5]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[14][5]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [14][5]

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[15]
- Use explosion-proof electrical, ventilating, and lighting equipment.[5][16]
- Ensure eyewash stations and safety showers are close to the workstation.[5][16]

Storage

- Store in a cool, dry, and well-ventilated place.[17][18]
- Keep container tightly closed.[17][18]
- Keep away from heat, sparks, and open flames.[17][18]
- Store refrigerated.[6]
- Incompatible with strong oxidizing agents, strong acids, and strong bases.[5]

First Aid Measures

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Get medical attention if symptoms occur.[5][18]

- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, call a physician.[5][18]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[5][18]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Call a physician or poison control center immediately.[5][18]

Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[5]
- Specific Hazards: Flammable. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back. Containers may explode when heated.[5][18]
- Hazardous Combustion Products: Carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen bromide.[5][16]

Disposal Considerations

- Dispose of this material and its container as hazardous waste.[18]
- Follow all federal, state, and local regulations for chemical waste disposal.[5]

Conclusion

Bromomethyl methyl ether is a useful reagent in organic synthesis but poses significant health and safety risks, including flammability, acute toxicity, skin and eye irritation, and suspected carcinogenicity. Researchers, scientists, and drug development professionals must adhere to strict safety protocols, including the use of appropriate personal protective equipment and engineering controls. Due to the limited specific toxicological data for BMME, a cautious approach informed by the known hazards of the analogous compound, chloromethyl methyl ether, is warranted. A thorough understanding of and adherence to the safety guidelines outlined in this document are essential for the safe handling and use of **bromomethyl methyl ether**.

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